

# Sulfalene-13C6 solubility in DMSO and aqueous solutions

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Compound Focus: Sulfalene-13C6

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## Physical and Chemical Properties of Sulfalene-13C6

The following table summarizes the key identifiers and physical properties of **Sulfalene-13C6** and its unlabeled counterpart for reference.

Property	Sulfalene-13C6 (Labeled)	Sulfalene (Unlabeled)
Synonyms	Sulfametopyrazine-13C6 [1]	Sulfametopyrazine; AS-18908 [2]
CAS No.	Information Missing	152-47-6 [2] [3]
Molecular Formula	C5 <sup>13</sup> C6H12N4O3S [1]	C11H12N4O3S [2] [3]
Molecular Weight	286.26 g/mol [1] [4]	280.30 g/mol [2] [3]
Purity	≥ 99.0% [1]	≥ 99.73% [2]
Appearance	Off-white to light yellow solid [1]	White to off-white solid [2]

## Solubility Data and Stock Solution Preparation

The most detailed solubility information available pertains to **Dimethyl Sulfoxide (DMSO)**. While data for aqueous solutions is not explicitly provided in the search results, a standard preparation protocol can be inferred and is detailed below.

## Quantitative Solubility Summary

Solvent	Solubility (from powder)	Solution Concentration	Storage Conditions
DMSO	100 mg/mL (349.33 mM) [1]	10 mM to 100 mM (reconstituted) [1]	-80°C (6 months); -20°C (1 month); sealed, away from moisture [1]
Acetonitrile	Information Missing (Supplied as solution)	100 µg/mL (approx. 0.349 mM) [4]	4°C [4]

## Experimental Protocols

### Protocol 1: Preparing a Concentrated Stock Solution in DMSO

This method is suitable for creating a high-concentration master stock for further dilution in assays.

- **Calculation:** Weigh the required amount of **Sulfalene-13C6** powder. To prepare 1 mL of a 100 mg/mL solution, use 100 mg of the compound [1].
- **Reconstitution:** Transfer the powder into a suitable vial. Add the calculated volume of **freshly opened, anhydrous DMSO** to achieve the final concentration. **Note:** Hygroscopic DMSO can absorb water and affect solubility; using a newly opened bottle is recommended [1].
- **Dissolution:** Sonicate the mixture and apply gentle warming if necessary to facilitate complete dissolution [1].
- **Aliquoting and Storage:** Once fully dissolved, aliquot the solution into smaller, single-use vials to minimize freeze-thaw cycles. Store the aliquots at **-80°C for up to 6 months or -20°C for up to 1 month** in a sealed container to protect from moisture [1].

### Protocol 2: Working with a Pre-Made Acetonitrile Solution

**Sulfalene-13C6** is also available as a ready-made solution in acetonitrile (100 µg/mL), which is convenient for use as an analytical standard [4].

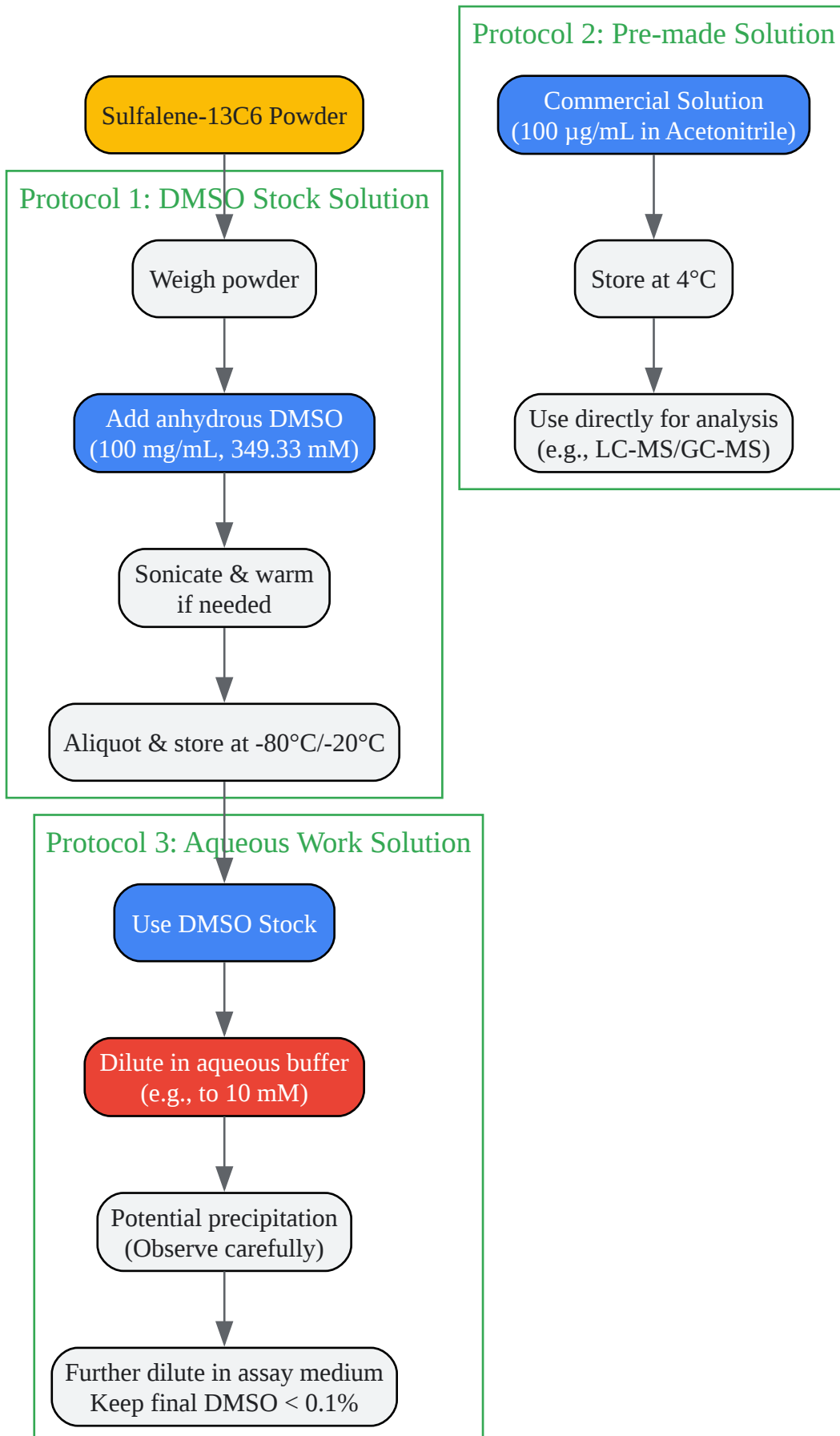
- **Storage:** Upon receipt, store the solution at **4°C** [4].
- **Use:** Allow the solution to reach room temperature and vortex gently before use. This solution is typically used directly for analytical purposes like LC-MS or GC-MS calibration without further dilution.

### Protocol 3: Preparing Aqueous Working Solutions

For cell-based or biochemical assays, working solutions in aqueous buffers are often needed. Since **Sulfalene-13C6** has low solubility in water, it must be prepared via serial dilution from the DMSO stock.

- **Intermediate Dilution:** First, prepare a 10 mM intermediate solution by diluting 28.6 µL of the 100 mg/mL DMSO stock into 971.4 µL of a compatible buffer (e.g., PBS). Vortex thoroughly. **Note:** This may cause the compound to precipitate, as the aqueous solubility is expected to be low.
- **Final Dilution:** Further dilute the intermediate solution into the final assay medium. The final concentration of DMSO in the assay should typically be kept below 0.1% (v/v) to avoid cytotoxicity.
- **Visual Inspection:** After dilution, inspect the solution for any signs of precipitation. If precipitation occurs, consider using a lower stock concentration or adding solubility enhancers.

The workflow for these preparation methods is summarized below.



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## Safety and Handling Information

When handling **Sulfalene-13C6**, adhere to the following safety precautions based on the Safety Data Sheet (SDS) for the unlabeled compound, which is representative:

- **Personal Protective Equipment (PPE):** Wear suitable protective gloves, safety glasses, and a lab coat [3].
- **Hazards:** The compound may cause **skin irritation (H315)**, **serious eye irritation (H319)**, and may provoke an **allergic skin reaction (H317)** [3].
- **Handling:** Avoid breathing dust and avoid contact with skin and eyes. Use only in a well-ventilated area [3].

## Research Applications and Usage Notes

- **Primary Use:** **Sulfalene-13C6** is intended for use as a **stable isotope-labeled internal standard** in quantitative analysis techniques such as **LC-MS, GC-MS, and NMR** to ensure accurate measurement of the unlabeled Sulfalene in biological samples [1].
- **Critical Note on Solubility:** The provided solubility data is specific to the pure compound in a specific solvent. The actual solubility in complex biological matrices or assay buffers may differ significantly and requires empirical verification.
- **Stability:** For the solid powder, store in a **cool, dry, and well-ventilated place**. Keep the container **tightly closed** to prevent degradation by moisture [3].

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## References

1. Sulfalene-13C6 (Sulfametopyrazine-13C6) | Stable Isotope [medchemexpress.com]
2. Sulfalene (Sulfametopyrazine) | Antimalarial Agent [medchemexpress.com]

3. Sulfalene | 1X100MG | C11H12N4O3S | 689128 | 152-47-6 [hpc-standards.com]

4. 13C6-Sulfalene | C513C6H12N4O3S | 693153 | [hpc-standards.us]

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